

Technical Monograph: CAS 1087792-21-9

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Compound of Interest

Compound Name:	3-hydrazinyl-5-methyl-4-phenyl- 4H-1,2,4-triazole
CAS No.:	1087792-21-9
Cat. No.:	B3019710

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3-Hydrazinyl-5-methyl-4-phenyl-4H-1,2,4-triazole Executive Summary

CAS 1087792-21-9 (**3-hydrazinyl-5-methyl-4-phenyl-4H-1,2,4-triazole**) is a high-value heterocyclic building block utilized primarily in the synthesis of bioactive small molecule libraries. Unlike a final pharmaceutical product, this compound serves as a versatile pharmacophore scaffold. Its core structure—a 1,2,4-triazole ring substituted with a nucleophilic hydrazine group—allows for rapid diversification into complex fused-ring systems (e.g., triazolothiadiazoles) and Schiff bases.

Research indicates that derivatives synthesized from this scaffold frequently exhibit potent antimicrobial, antifungal, and antioxidant properties, making it a critical tool in early-stage anti-infective drug discovery.

Chemical & Physical Characterization

The following data establishes the "Identity Card" for CAS 1087792-21-9. Researchers should verify these parameters upon receipt of the material to ensure synthetic reliability.

Property	Specification
Chemical Name	3-hydrazinyl-5-methyl-4-phenyl-4H-1,2,4-triazole
CAS Number	1087792-21-9
Molecular Formula	C H N
Molecular Weight	189.22 g/mol
Physical State	Solid (Crystalline powder)
Solubility	Soluble in DMSO, DMF, Hot Ethanol; Sparingly soluble in water
pKa (Predicted)	~3.5 (Hydrazine group), ~10.2 (Triazole ring protonation)
Storage Conditions	2–8°C, inert atmosphere (Ar/N), desiccated

Structural Insight: The molecule features a 4-phenyl substituent which provides steric bulk and lipophilicity, enhancing the membrane permeability of subsequent derivatives. The 5-methyl group serves as a metabolic handle, while the 3-hydrazinyl moiety is the primary reactive center.

Mechanistic Profile & Synthetic Utility

The "mechanism of action" for CAS 1087792-21-9 is defined by its chemical reactivity rather than a direct biological target. It functions as a nucleophilic precursor.

Core Reactivity

The terminal nitrogen of the hydrazine group (-NHNH

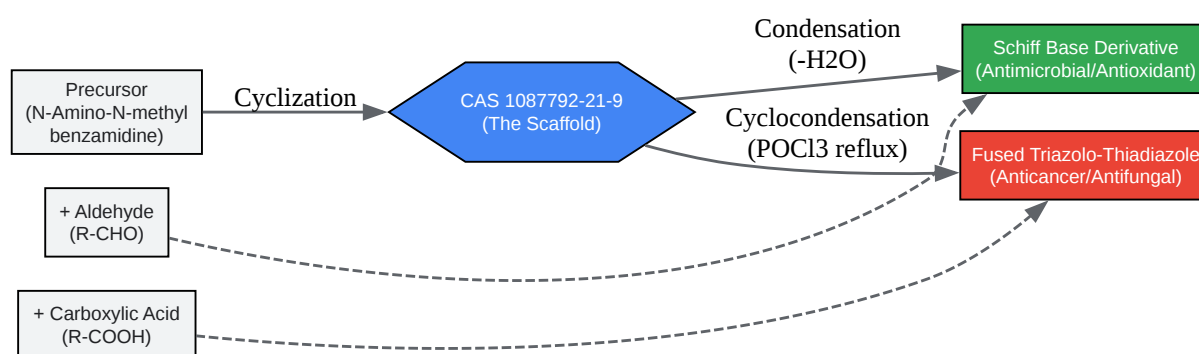
) is highly nucleophilic. It readily attacks electrophilic centers (aldehydes, ketones, acid chlorides) to form stable covalent bonds. This reactivity is exploited to generate two primary

classes of bioactive compounds:

- Schiff Bases (Azomethines): Formed via condensation with aromatic aldehydes. These derivatives often chelate metal ions or intercalate DNA.
- Fused Heterocycles: Reaction with carboxylic acids or carbon disulfide leads to cyclization, forming rigid bicyclic systems like 1,2,4-triazolo[3,4-b][1,3,4]thiadiazoles. These fused systems mimic the purine core of biological molecules, often inhibiting enzymes involved in DNA synthesis.

Synthetic Pathway Visualization

The following diagram illustrates the transformation of CAS 1087792-21-9 into bioactive libraries.



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Caption: Divergent synthesis pathways utilizing CAS 1087792-21-9 to generate pharmacologically active libraries.

Experimental Protocols

These protocols are designed for researchers validating the scaffold's utility. Safety Note: Hydrazines are potential carcinogens and skin irritants. All procedures must be performed in a fume hood.

Protocol A: Synthesis of Schiff Base Derivatives (General Procedure)

Objective: To derivatize the hydrazine group for Structure-Activity Relationship (SAR) studies.

- Preparation: Dissolve 1.0 mmol of CAS 1087792-21-9 in 10 mL of absolute ethanol.
- Addition: Add 1.0 mmol of the desired substituted benzaldehyde (e.g., 4-chlorobenzaldehyde).
- Catalysis: Add 2–3 drops of glacial acetic acid to catalyze the dehydration.
- Reflux: Heat the mixture at reflux (approx. 78°C) for 4–6 hours. Monitor reaction progress via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).
- Isolation: Cool the reaction mixture to room temperature. The Schiff base typically precipitates as a solid.
- Purification: Filter the precipitate and wash with cold ethanol. Recrystallize from ethanol/DMF to obtain analytical grade material.

Protocol B: In Vitro Antimicrobial Susceptibility Assay

Objective: To evaluate the biological activity of the synthesized derivatives.

- Culture Prep: Prepare fresh overnight cultures of *S. aureus* (Gram+) and *E. coli* (Gram-) in Mueller-Hinton Broth (MHB). Adjust turbidity to 0.5 McFarland standard.
- Compound Dilution: Dissolve the derivative (from Protocol A) in DMSO to a stock concentration of 1 mg/mL.
- Plate Setup: Use a 96-well microtiter plate. Add 100 µL of MHB to all wells. Perform serial two-fold dilutions of the compound across the plate.
- Inoculation: Add 10 µL of the bacterial suspension to each well.
- Controls:
 - Positive Control: Ciprofloxacin or Fluconazole.

- Solvent Control: DMSO (ensure <1% final concentration).
- Sterility Control: Media only.
- Incubation: Incubate at 37°C for 24 hours.
- Readout: Determine the Minimum Inhibitory Concentration (MIC) visually (no turbidity) or via absorbance at 600 nm.

Handling, Stability & Safety

- Stability: The hydrazine moiety is sensitive to oxidation. Store under inert gas (Argon) at -20°C for long-term storage. Solutions in DMSO should be used within 24 hours.
- Incompatibilities: Avoid strong oxidizing agents (peroxides, permanganates) and strong acids (unless intended for salt formation).
- PPE Requirements: Nitrile gloves, safety goggles, and lab coat. Hydrazines can be absorbed through the skin; wash immediately upon contact.

References

- PubChem. (n.d.). Compound Summary: 3-hydrazinyl-4-methyl-5-phenyl-4H-1,2,4-triazole.[1] National Library of Medicine. Retrieved from [[Link](#)]
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Sources

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